

Crystal structure data for N-acetylated alkoxy-phenylalanines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Acetyl-3,5-dimethoxyphenylalanine*

CAS No.: 1223-18-3

Cat. No.: B13479610

[Get Quote](#)

Crystal Structure Data for N-Acetylated Alkoxy-Phenylalanines: A Comparative Guide for Drug Design

Executive Summary

In structure-based drug design (SBDD) and peptidomimetic engineering, the precise three-dimensional conformation of amino acid building blocks dictates the efficacy and stability of the final therapeutic agent. N-acetylated alkoxy-phenylalanines (such as N-acetyl-4-methoxy-L-phenylalanine) are highly valued for their capped N-termini and tunable lipophilic side chains.

This guide objectively compares the crystallographic properties of alkoxy-substituted phenylalanines against their unsubstituted and hydroxylated analogs. By analyzing these structural nuances, researchers can better predict hydrogen-bonding networks, crystal packing behaviors, and receptor binding affinities.

Quantitative Structural Comparison

The addition of an alkoxy group fundamentally alters the unit cell dimensions and space group of the crystal lattice. Table 1 summarizes the crystallographic data comparing the baseline N-acetyl-L-phenylalanine, the hydroxylated analog (N-acetyl-L-tyrosine), and the behavior of the methoxy-substituted derivative.

Table 1: Comparative Crystallographic Data of N-Acetylated Phenylalanine Derivatives

Compound	Space Group	Unit Cell Dimensions (Å)	Key Structural & Conformational Features
N-Acetyl-L-phenylalanine	Orthorhombic, P212121	a=5.65, b=11.15, c=16.99	Stabilized by a 2D infinite network of intermolecular N—H...O and O—H...O hydrogen bonds[1].
N-Acetyl-L-tyrosine (4-hydroxy)	Monoclinic, P21	a=5.93, b=7.39, c=12.49	Exhibits an unusual trans configuration for the N-C(1)-C(2)-O(1) angle (154°)[2].
N-Acetyl-4-methoxy-L-phenylalanine	Varies (Often studied in β -CD complexes)	Complex-dependent	Lacks a phenolic H-bond donor; alters binding pocket orientation and chiral discrimination[3].

Mechanistic Insights: The Causality of Crystal Packing

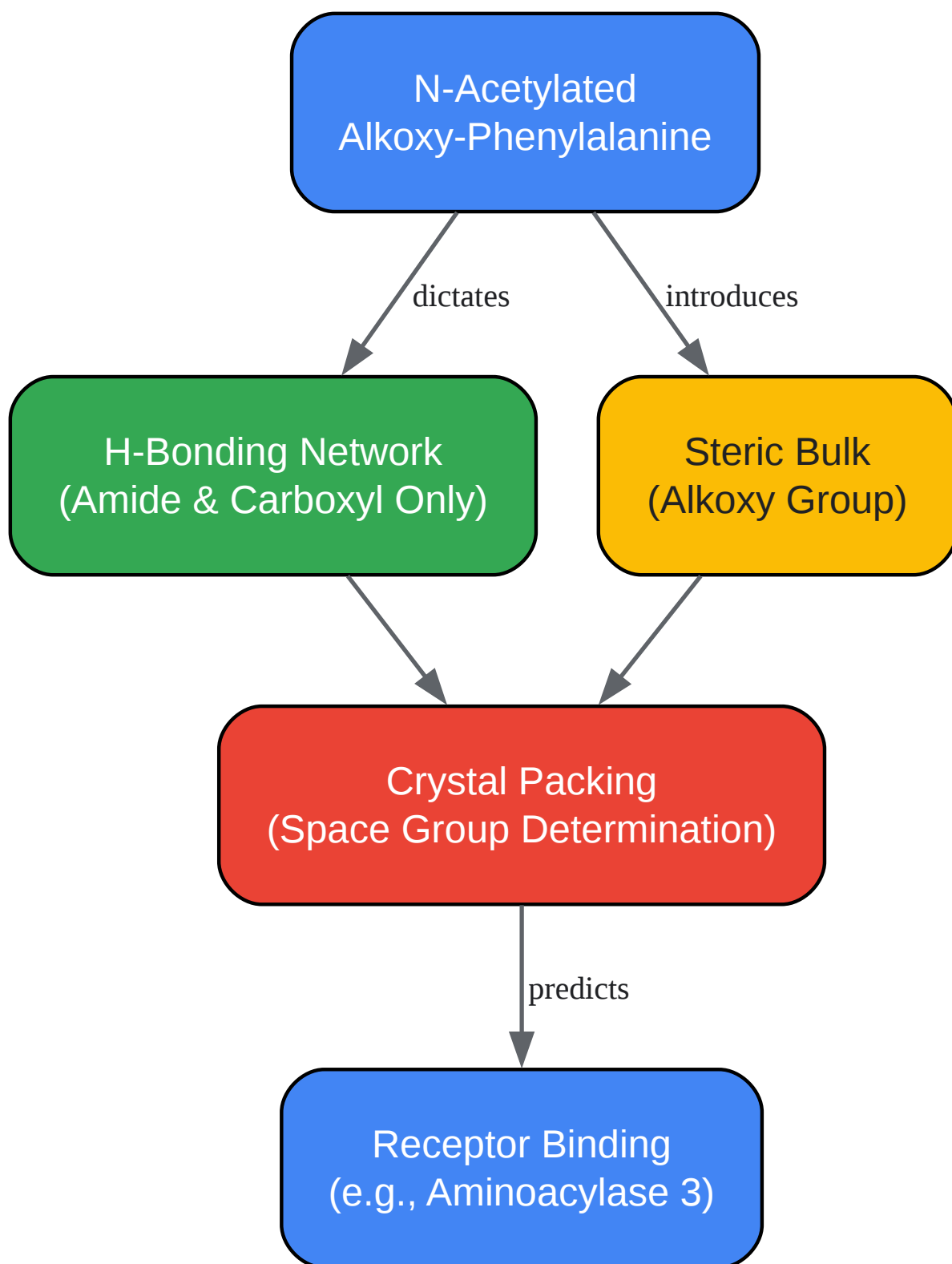
As an application scientist, it is critical to understand why these crystallographic differences occur rather than just observing them. The structural divergence between these derivatives is driven by two primary factors:

- **Hydrogen Bond Disruption:** In N-acetyl-L-tyrosine, the para-hydroxyl group acts as both a hydrogen bond donor and acceptor, heavily stabilizing the crystal lattice through extensive

intermolecular networks[2]. When this hydroxyl is alkylated to form an alkoxy group (e.g., methoxy or ethoxy), the molecule loses its ability to act as a hydrogen bond donor at the para position. This forces the crystal packing to rely exclusively on the amide (N-H) and carboxylic acid (O-H) groups[1]. Consequently, alkoxy derivatives exhibit altered space groups and an increased reliance on van der Waals interactions and

stacking to stabilize the lattice.

- **Conformational Locking:** Crystallographic studies reveal that while many aromatic amino acids adopt a cis conformation ($\sim 0^\circ$) for the N-C(1)-C(2)-O(1) torsion angle, specific derivatives like N-acetyl-L-tyrosine adopt a trans configuration (154°)[2]. The steric bulk of an alkoxy group further restricts these torsional angles. In cyclodextrin inclusion complexes, the methoxy substitution alters the hydration network within the binding pocket, forcing the backbone into specific orientations that enhance chiral discrimination[3].



[Click to download full resolution via product page](#)

Logical relationship between structural modifications and crystallographic outcomes.

Experimental Protocol: Self-Validating Crystallization System

To ensure reproducibility and trustworthiness, the following protocol details a self-validating workflow for the crystallization of N-acetyl-4-alkoxy-L-phenylalanine derivatives. We utilize hanging-drop vapor diffusion because it provides the slow, controlled supersaturation required for molecules with flexible alkoxy side chains, which are otherwise prone to forming amorphous precipitates.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve the highly purified (>99% by HPLC) N-acetylated alkoxy-phenylalanine in a minimal volume of a 1:1 mixture of water and ethanol to achieve a concentration of 10-20 mg/mL.
- **Reservoir Setup:** Prepare a reservoir solution containing 2M Sodium formate and 0.1M Sodium acetate buffered to pH 5.0[4]. Causality: The acetate buffer maintains the protonation state of the carboxylic acid, ensuring consistent intermolecular hydrogen bond formation.
- **Drop Formation:** On a siliconized glass cover slip, mix 1 μ L of the compound solution with 1 μ L of the reservoir solution.
- **Equilibration:** Invert the cover slip over the reservoir well and seal it with high-vacuum grease. Incubate at a stable temperature of 293 K to allow slow vapor equilibration[4].
- **Validation (Self-Correction):** Inspect the drop every 24 hours under a polarized light microscope. The appearance of birefringence confirms the formation of an ordered crystalline lattice. If amorphous precipitate forms, reduce the initial compound concentration by 20% and repeat.
- **Cryoprotection and Harvesting:** Once crystals reach ~0.1-0.4 mm, harvest them using a nylon loop. Briefly submerge the crystal in a cryoprotectant (reservoir solution supplemented with 20% glycerol) to prevent ice crystal formation, then flash-freeze in liquid nitrogen.

- Data Acquisition: Collect diffraction data at cryogenic temperatures (100-138 K) using a CCD diffractometer with Mo K α or synchrotron radiation to minimize thermal vibration artifacts[1][2].

Application in Drug Development

Understanding the crystal structures of these derivatives directly impacts the optimization of lead compounds. For example, the crystal structure of murine aminoacylase 3 (AA3) in complex with N-acetyl-L-tyrosine demonstrates that the enzyme mediates substrate specificity through a dynamic van der Waals interaction interface[5].

By utilizing an alkoxy-phenylalanine derivative instead of a standard tyrosine or phenylalanine, drug developers can exploit the added steric bulk and lipophilicity of the alkoxy group. This modification can fill hydrophobic voids in the target receptor's active site, displacing high-energy water molecules and significantly enhancing both the binding affinity and the metabolic stability of the peptidomimetic drug.

References

- Source: iucr.
- Title: (IUCr)
- Source: rcsb.
- Source: pdbj.
- Source: nih.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
- [2. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
- [3. Chiral discrimination in cyclodextrin complexes of amino acid derivatives: \$\beta\$ -cyclodextrin/ N-acetyl-L-phenylalanine and N-acetyl- D-phenylalanine complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/12345678/)

- [4. 3nfz - Crystal structure of murine aminoacylase 3 in complex with N-acetyl-L-tyrosine - Experimental details - Protein Data Bank Japan \[pdbj.org\]](#)
- [5. rcsb.org \[rcsb.org\]](#)
- To cite this document: BenchChem. [Crystal structure data for N-acetylated alkoxy-phenylalanines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13479610/docs#crystal-structure-data-for-n-acetylated-alkoxy-phenylalanines\]](https://www.benchchem.com/product/b13479610/docs#crystal-structure-data-for-n-acetylated-alkoxy-phenylalanines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

